Application Note: LC-MS/MS Analysis of Rivulariapeptolide 1121

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Compound of Interest	
Compound Name:	Rivulariapeptolides 1121
Cat. No.:	B15576175

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Introduction

Rivulariapeptolide 1121 is a cyclic depsipeptide belonging to the rivulariapeptolide family of natural products.[1] These compounds, isolated from cyanobacteria, have garnered significant interest due to their potent biological activities.[1][2][3] Specifically, Rivulariapeptolide 1121 has been identified as a serine protease inhibitor, making it a valuable candidate for further investigation in drug discovery and development.[1][2] Accurate and robust analytical methods are crucial for the characterization, quantification, and pharmacokinetic studies of this compound. This application note provides a detailed protocol for the analysis of Rivulariapeptolide 1121 using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.[4][5][6]

Chemical Properties of Rivulariapeptolide 1121

A clear understanding of the physicochemical properties of Rivulariapeptolide 1121 is essential for developing an effective LC-MS/MS method.

Property	Value	Reference
Chemical Formula	$C_{56}H_{83}N_9O_{15}$	[7]
Molecular Weight	1122.328 Da	[7]
Monoisotopic Mass (Neutral)	1121.600863 Da	[7]
Monoisotopic Mass ($[M+H]^+$)	1122.608139 Da	[8][7]

Biological Activity

Rivulariapeptolides have been identified as a family of serine protease inhibitors with nanomolar potency.[1][2] This inhibitory activity makes them interesting candidates for therapeutic development in areas where serine proteases play a key pathological role, such as inflammation, cancer, and viral infections.[8]

Experimental Protocol: LC-MS/MS Analysis

This protocol is based on a native metabolomics approach that integrates non-targeted liquid chromatography with tandem mass spectrometry.[1][2]

Sample Preparation

- Extraction: For cyanobacterial biomass, perform a crude extraction using a suitable organic solvent such as methanol.

- Solid Phase Extraction (SPE): To reduce sample complexity, the crude extract can be fractionated using SPE with a C18 stationary phase. Elute with a stepwise gradient of decreasing polarity (e.g., 100% water to 100% methanol).

- Final Dilution: Evaporate the fraction containing Rivulariapeptolide 1121 to dryness and reconstitute in a solvent compatible with the initial LC mobile phase conditions (e.g., 10% acetonitrile in water with 0.1% formic acid).

Liquid Chromatography (LC)

The separation of Rivulariapeptolide 1121 from other components is critical for accurate quantification. A µ-flow UHPLC system is recommended for enhanced sensitivity.

Tech Support

Parameter	Recommended Setting
LC System	Vanquish UHPLC system or equivalent
Column	A column with low hydrophobicity, such as a C4 column, is suitable for cyclic peptides.[9]
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	A linear gradient from 10% to 90% B over 8 minutes, followed by a 2-minute hold at 90% B and re-equilibration.
Flow Rate	2 µL/min
Injection Volume	2 µL
Column Temperature	40 °C

Mass Spectrometry (MS)

A high-resolution mass spectrometer is essential for accurate mass measurements and structural elucidation.

Parameter	Recommended Setting
Mass Spectrometer	Q-Exactive HF quadrupole orbitrap mass spectrometer or equivalent
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Capillary Temperature	275 °C
Full Scan MS Mode	
m/z Range	300-2000
Resolution	60,000
dd-MS² (TopN) Mode	
Resolution	15,000
Isolation Window	1.2 m/z
Collision Energy	Stepped HCD (20, 30, 40 eV)

Data Presentation

The following table summarizes the key mass spectrometric data for the identification of Rivulariapeptolide 1121.

Analyte	Precursor Ion (m/z)	Key Product Ions (m/z)
Rivulariapeptolide 1121	1122.6081	Fragment ions resulting from the cleavage of the cyclic peptide backbone should be monitored. Specific fragment ions will depend on the instrument and collision energy.

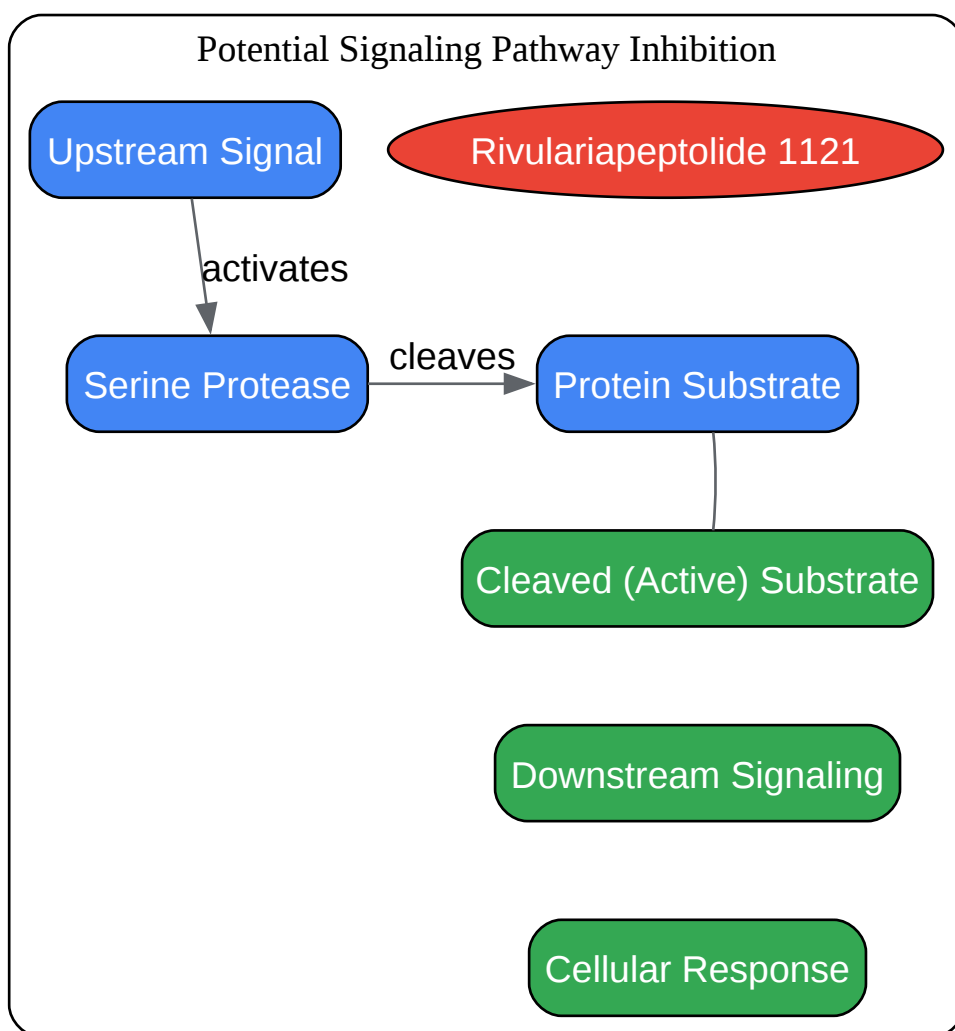# Visualizations

Experimental Workflow

Caption: LC-MS/MS workflow for Rivulariapeptolide 1121 analysis.

Potential Signaling Pathway Inhibition

As a serine protease inhibitor, Rivulariapeptolide 1121 could potentially interfere with signaling pathways where serine proteases are key components, such as the coagulation cascade or inflammatory pathways.

Potential Signaling Pathway Inhibition

- Upstream Signal
- Rivulariapeptolide 1121
- activates → Serine Protease
- Serine Protease → cleaves → Protein Substrate
- Protein Substrate → Cleaved (Active) Substrate
- Downstream Signaling
- Cellular Response

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Caption: Inhibition of a generic serine protease signaling pathway.

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